

2,4-Dibromotoluene molecular structure and weight

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An In-depth Technical Guide to 2,4-Dibromotoluene

This guide provides a comprehensive overview of the molecular structure, weight, and properties of **2,4-Dibromotoluene**, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental methodologies, and a logical workflow for its characterization.

Core Molecular Information

2,4-Dibromotoluene is a halogenated aromatic compound derived from toluene.[1] Its structure consists of a toluene molecule with two bromine atoms substituted at the 2nd and 4th positions of the benzene ring.[1] This compound is typically a colorless to pale yellow liquid and is noted for its high solubility in most organic solvents while being insoluble in water.[2] It serves as a versatile intermediate in the synthesis of various organic compounds, including pharmaceuticals, agrochemicals, and dyes.[1][2]

Chemical Identifiers and Formula

The following table summarizes the key identifiers and molecular formula for **2,4- Dibromotoluene**.



Identifier	Value
IUPAC Name	2,4-dibromo-1-methylbenzene[3]
CAS Number	31543-75-6[1][3][4][5][6]
Molecular Formula	C7H6Br2[1][3][4][6][7]
Molecular Weight	249.93 g/mol [1][3][4][6][7]
Synonyms	2,4-Dibromo-1-methylbenzene, Benzene, 2,4-dibromo-1-methyl-, 1-Methyl-2,4-dibromobenzene[3][4][6]
InChI Key	GHWYNNFPUGEYEM-UHFFFAOYSA-N[5][7]

Physicochemical Properties

Key physical and chemical properties are detailed below, offering a quantitative look at the compound's characteristics.

Property	Value
Appearance	Colorless to light orange/yellow/green liquid[1] [2][4]
Density	1.850 g/mL[1][4]
Boiling Point	243 °C[1][4]
Melting Point	-10 °C[4]
Flash Point	109 °C[4]
Refractive Index	1.601[4]
Vapor Pressure	0.0544 mmHg at 25°C[4]
LogP	4.04[5]

Experimental Protocols



Detailed methodologies for the synthesis and analysis of **2,4-Dibromotoluene** are crucial for its application in research and development.

Synthesis Protocol: Electrophilic Bromination

The synthesis of **2,4-Dibromotoluene** is typically achieved through the electrophilic bromination of toluene. While specific reaction conditions can be optimized, a general procedure is outlined below.

- Reaction Setup: A reaction vessel is charged with toluene and a suitable solvent. A Lewis acid catalyst, such as FeBr₃, is introduced.
- Bromine Addition: Elemental bromine (Br₂) is added dropwise to the mixture while maintaining a controlled temperature. The methyl group on the toluene ring is an orthopara-director, leading to substitution at the 2 and 4 positions.
- Reaction Monitoring: The reaction is monitored for completion using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup: Upon completion, the reaction is quenched, typically with an aqueous solution of a reducing agent like sodium bisulfite to remove excess bromine.
- Purification: The organic layer is separated, washed, and dried. The crude product is then purified, often via fractional distillation or column chromatography on silica gel, to yield pure **2,4-Dibromotoluene**.[8]

Analytical Protocol: HPLC Characterization

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of **2,4-Dibromotoluene**.[5]

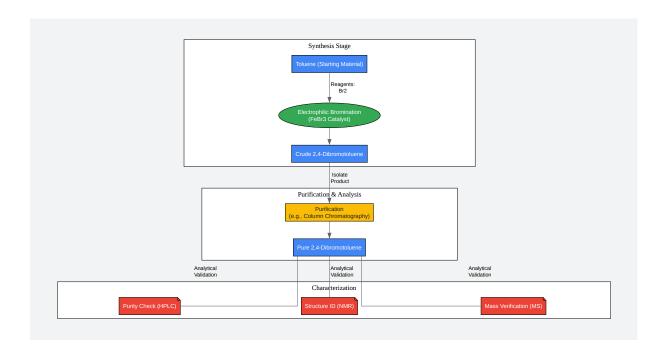
- Method: Reverse-phase (RP) HPLC.[5]
- Column: A C18 or Newcrom R1 column can be utilized.[5]
- Mobile Phase: A simple mobile phase consisting of acetonitrile (MeCN) and water with a
 phosphoric acid modifier is effective.[5] For applications compatible with mass spectrometry
 (MS), phosphoric acid should be replaced with formic acid.[5]



- Detection: UV detection at a suitable wavelength.
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities or for pharmacokinetic studies.[5]

Logical and Experimental Workflow

The following diagram illustrates a typical workflow from synthesis to characterization for **2,4-Dibromotoluene**, providing a clear visual representation of the logical steps involved in its preparation and analysis.



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Caption: Logical workflow for the synthesis and characterization of **2,4-Dibromotoluene**.



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References

- 1. 2,4-Dibromotoluene | 31543-75-6 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. 2,4-Dibromotoluene | C7H6Br2 | CID 94421 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. 2,4-Dibromotoluene | SIELC Technologies [sielc.com]
- 6. 31543-75-6 CAS MSDS (2,4-DIBROMOTOLUENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. 2,4-DIBROMOTOLUENE | 31543-75-6 [chemicalbook.com]
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